

Application Notes and Protocols for Ratiometric Calcium Imaging Using Quin-2

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Compound of Interest

Compound Name: Quin II

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Introduction

Quin-2 is a fluorescent indicator widely used for the measurement of intracellular calcium concentration ($[Ca^{2+}]_i$). As a ratiometric dye, Quin-2 allows for a more accurate determination of $[Ca^{2+}]_i$ compared to single-wavelength indicators. This is because the ratiometric approach minimizes issues such as uneven dye loading, differences in cell thickness, and photobleaching.[1] Quin-2 exhibits a shift in its excitation spectrum upon binding to Ca^{2+} , which is the basis for ratiometric measurements.[2] This document provides detailed application notes and protocols for the use of Quin-2 in ratiometric calcium imaging.

Principle of Ratiometric Calcium Imaging with Quin-2

Quin-2 is a UV-excitable fluorescent dye with a high affinity for Ca^{2+} . [3] The core principle of its use in ratiometric imaging lies in the change in its fluorescence excitation spectrum upon binding to calcium. When excited at a calcium-sensitive wavelength (approximately 340 nm), the fluorescence intensity of Quin-2 increases as it binds to Ca^{2+} . [3] Conversely, at an isosbestic wavelength (approximately 360 nm), where the fluorescence is independent of the Ca^{2+} concentration, the intensity remains relatively constant. By calculating the ratio of the fluorescence intensities emitted at a specific wavelength (around 492 nm) when excited at these two different wavelengths, a quantitative measure of the intracellular free calcium

concentration can be obtained.[3][4] This ratiometric approach provides a robust method for quantifying $[Ca^{2+}]_i$, as it corrects for variations in dye concentration, cell path length, and illumination intensity.[1]

Quantitative Data Summary

The following tables summarize the key quantitative properties of Quin-2.

Table 1: Spectroscopic Properties of Quin-2

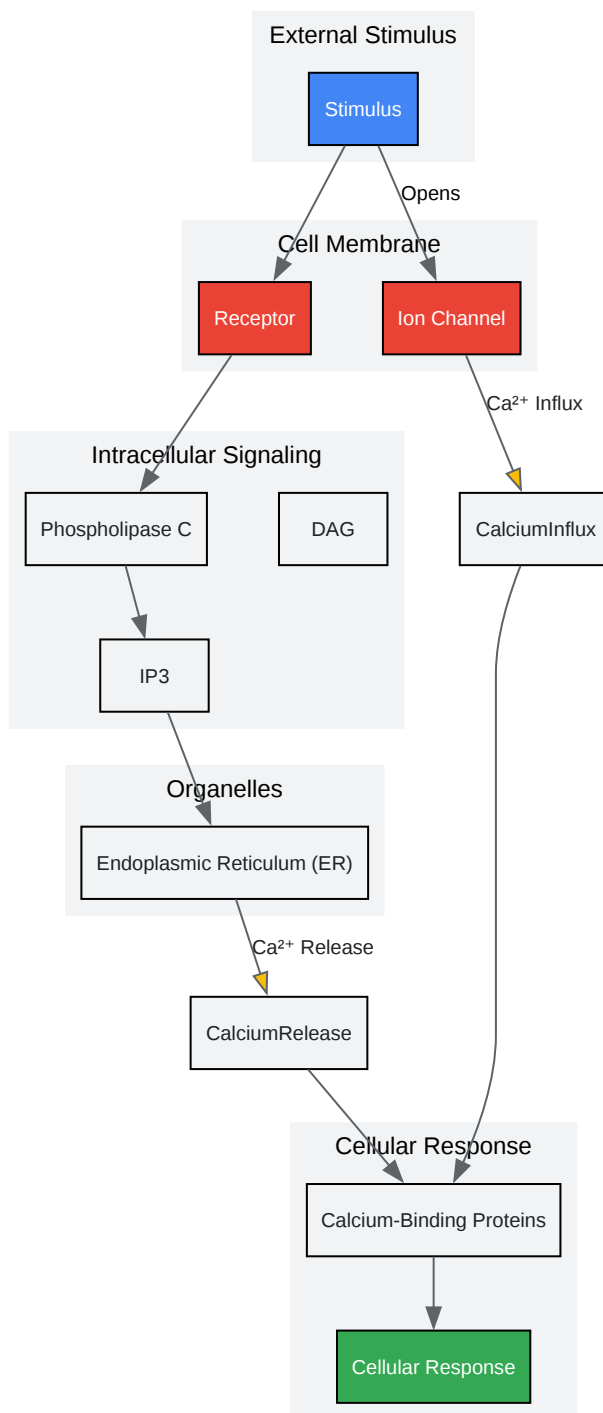
Property	Ca ²⁺ -Free Quin-2	Ca ²⁺ -Bound Quin-2
Excitation Maximum (λ_{ex})	~362 nm	~335 nm
Emission Maximum (λ_{em})	~492 nm	~492 nm
Quantum Yield (Φ_F)	Not readily available	~0.14[5]
Extinction Coefficient (ϵ)	Not readily available	Not readily available

Table 2: Calcium Binding Properties of Quin-2

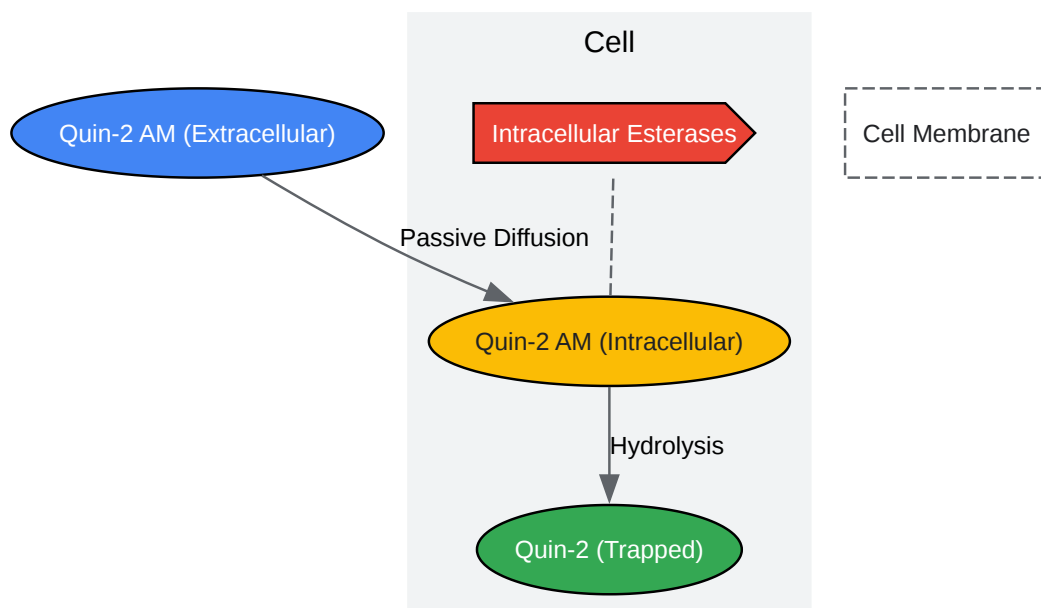
Property	Value
Dissociation Constant (K_d) for Ca ²⁺	115 nM[3]
Stoichiometry (Quin-2:Ca ²⁺)	1:1[3]

Signaling Pathway and Experimental Workflow Diagrams

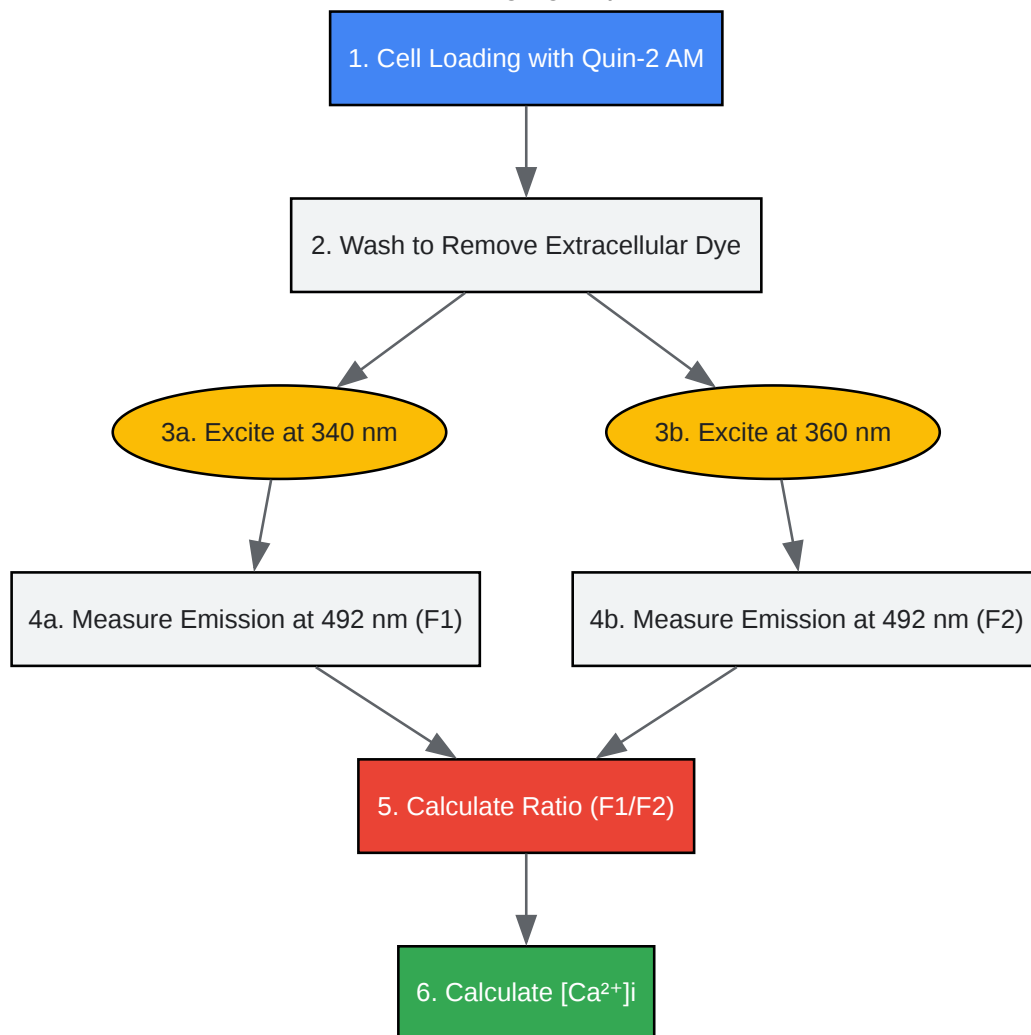
Cellular Calcium Signaling Pathway



Quin-2 AM Cell Loading and Hydrolysis Workflow



Ratiometric Calcium Imaging Experimental Workflow



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References

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